

Long-term stability of Mocetinostat at -20°C

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Compound of Interest		
Compound Name:	Mocetinostat	
Cat. No.:	B1684144	Get Quote

Mocetinostat Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the long-term stability of **Mocetinostat** at -20°C, along with troubleshooting advice and relevant experimental protocols.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **Mocetinostat**?

For long-term storage, **Mocetinostat** should be stored at -20°C as a crystalline solid.[1]

Q2: How long is **Mocetinostat** stable at -20°C?

When stored as a solid at -20°C, **Mocetinostat** is stable for at least four years.[1] Stability information from various suppliers for **Mocetinostat** powder and solutions is summarized in the table below.

Q3: Can I store **Mocetinostat** in solution?

Solutions of **Mocetinostat** in DMSO can be stored at -20°C or -80°C. However, it is not recommended to store aqueous solutions for more than one day. For detailed stability information of **Mocetinostat** in solution, please refer to the data summary table.



Data Presentation: Long-term Stability of

Mocetinostat

Formulation	Storage Temperature	Reported Stability
Crystalline Solid	-20°C	≥ 4 years
Crystalline Solid	-20°C	At least 2 years
Powder	-20°C	3 years
DMSO Solution	-20°C	1 year
DMSO Solution	-80°C	2 years
Aqueous Solution	Not specified	Not recommended for more than one day

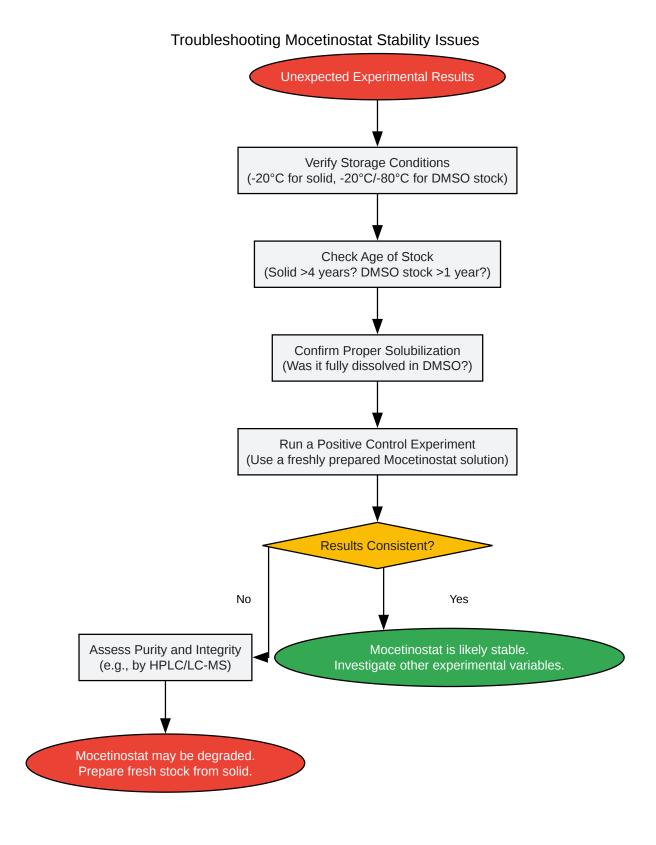
Troubleshooting Guide

This guide addresses common issues that may arise during the handling and storage of **Mocetinostat**.

Issue 1: I am observing unexpected results in my experiments. Could it be related to the stability of my **Mocetinostat** stock?

If you suspect issues with your **Mocetinostat** stock, consider the following troubleshooting workflow:





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A troubleshooting workflow for investigating potential **Mocetinostat** stability issues.



Experimental Protocols

Protocol 1: General Procedure for Stability Testing of Mocetinostat

This protocol outlines a general method for assessing the stability of **Mocetinostat** under specific storage conditions.

- 1. Sample Preparation:
- Prepare a stock solution of Mocetinostat in DMSO at a known concentration (e.g., 10 mM).
- Aliquot the stock solution into multiple vials to avoid repeated freeze-thaw cycles.
- Store the aliquots at the desired temperature (e.g., -20°C).
- For solid stability, store the crystalline solid in a desiccated environment at -20°C.
- 2. Time Points:
- Establish a schedule for sample analysis (e.g., T=0, 3 months, 6 months, 1 year, 2 years, and 4 years).
- 3. Analytical Method:
- A stability-indicating High-Performance Liquid Chromatography (HPLC) method is recommended.
- Mobile Phase: A gradient of acetonitrile and water with 0.1% formic acid can be used.
- Column: A C18 column (e.g., 2.1 mm x 50 mm, 3.5 μm) is suitable for separation.
- Detection: UV detection at the λmax of Mocetinostat (237 nm) or Mass Spectrometry (MS) for identification of degradation products.
- Quantification: Use a calibration curve prepared from a freshly prepared standard of Mocetinostat.
- 4. Data Analysis:



- At each time point, analyze a sample and compare the peak area of Mocetinostat to the initial time point (T=0).
- Calculate the percentage of Mocetinostat remaining.
- · Identify and quantify any degradation products.

Signaling Pathway

Mocetinostat is a potent and selective inhibitor of Class I and IV Histone Deacetylases (HDACs). Its mechanism of action involves the hyperacetylation of histones, leading to changes in gene expression that can induce cell cycle arrest and apoptosis in cancer cells.



Mechanism of Action of Mocetinostat Mocetinostat Inhibits HDAC1, HDAC2, HDAC3, HDAC11 (Class I & IV) Deacetylates Histones Acetylation Acetylated Histones **Chromatin Remodeling** Altered Gene Expression Cell Cycle Arrest **Apoptosis**

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The signaling pathway of **Mocetinostat** as an HDAC inhibitor.

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References

- 1. caymanchem.com [caymanchem.com]
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